

Strontium Iodide: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Strontium;iodide*

Cat. No.: *B13733583*

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CAS Number: 10476-86-5 (Anhydrous)

Abstract

This technical guide provides a comprehensive overview of strontium iodide (SrI_2), a compound of significant interest in materials science and medicine. The document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis, and summarizes key quantitative data. Special emphasis is placed on its application as a high-performance scintillation detector, particularly when doped with europium. Furthermore, this guide explores the distinct biological signaling pathways of its constituent ions, strontium and iodide, which are of particular relevance to researchers in drug development and bone metabolism.

Introduction

Strontium iodide is an inorganic salt with the chemical formula SrI_2 .^[1] It is a white, crystalline solid that is highly soluble in water and deliquescent, meaning it readily absorbs moisture from the air.^[1] While it has historical use in medicine as a substitute for potassium iodide, its modern applications are dominated by its role as a scintillator for gamma-ray spectroscopy.^[1] Europium-doped strontium iodide ($\text{SrI}_2:\text{Eu}$) has emerged as a leading material in this field,

offering exceptionally high light yield and energy resolution, often exceeding the performance of traditional scintillators like sodium iodide (NaI:TI) and even lanthanum bromide (LaBr₃:Ce).[1][2]

For professionals in drug development, the biological activities of strontium and iodide ions present distinct areas of interest. Strontium has been shown to influence bone metabolism through pathways that stimulate bone formation and inhibit resorption.[3] Iodide is an essential component of thyroid hormones and its transport and organification are critical for endocrine function.[4] This guide will provide a detailed examination of these properties and applications.

Properties of Strontium Iodide

Anhydrous strontium iodide possesses a unique combination of physical and chemical properties that are critical to its various applications.

Physical and Chemical Properties

The fundamental properties of anhydrous strontium iodide are summarized in the table below. The compound is a white crystalline powder or plates which may turn yellow upon exposure to air due to the decomposition and formation of free iodine.[5][6] It is highly hygroscopic and must be handled and stored in dry, inert conditions.[7][8]

Property	Value	Citations
CAS Number	10476-86-5	[6]
Molecular Formula	SrI ₂	[9]
Molecular Weight	341.43 g/mol	[6]
Appearance	Colorless to white crystalline plates/powder	[6]
Density	4.55 g/cm ³	[6]
Melting Point	507 to 645 °C (decomposes)	[6]
Boiling Point	1,773 °C (decomposes)	[6]
Crystal Structure	Orthorhombic	[10]
Solubility in Water	177.0 g/100 mL (at 20 °C)	[6]
Solubility in Ethanol	3.1 g/100 mL (at 4 °C)	[6]

Solubility Data

The solubility of strontium iodide in water is highly dependent on temperature. The following table presents this relationship, demonstrating a significant increase in solubility with rising temperature.

Temperature (°C)	Solubility (g/100 g H ₂ O)
0	164
20	179
40	196
60	217
80	277
100	370
120	421

Data compiled from reference[11].

Scintillation Properties of Europium-Doped Strontium Iodide (SrI₂:Eu)

When doped with europium, strontium iodide becomes a highly efficient scintillator. Its performance characteristics make it a superior choice for high-resolution gamma-ray spectroscopy.

Scintillation Property	Value	Citations
Light Yield	80,000 - 120,000 photons/MeV	[2][10]
Energy Resolution (FWHM at 662 keV)	< 3% - 4%	[2][10][11][12]
Emission Wavelength (Peak)	420 - 435 nm	[10][12]
Decay Time	1 - 5 μ s (size and concentration dependent)	[13]
Effective Atomic Number (Z _{eff})	49	[11]
Intrinsic Radioactivity	Low / Negligible	[11][13]

Experimental Protocols

Synthesis of High-Purity Anhydrous Strontium Iodide

This protocol details a common laboratory-scale method for synthesizing anhydrous strontium iodide from strontium carbonate and hydroiodic acid.[6][14]

Materials:

- Strontium Carbonate (SrCO₃), high purity (99.9% or greater)
- Hydroiodic Acid (HI), 47-57% aqueous solution
- Deionized Water

- Ammonia solution (for pH adjustment)
- Argon or Nitrogen gas (high purity)

Equipment:

- Glass reaction vessel with magnetic stirrer
- Dropping funnel
- pH meter or pH indicator strips
- Heating mantle
- Vacuum filtration apparatus
- Tube furnace
- Quartz glass boat
- Glove box or drybox with an inert atmosphere

Procedure:

- Reaction: In the reaction vessel, create a slurry of strontium carbonate in a minimal amount of deionized water. Begin stirring the mixture.
- Acid Addition: Slowly add hydroiodic acid dropwise from the dropping funnel into the strontium carbonate slurry. The reaction will produce carbon dioxide gas, so addition must be controlled to prevent excessive foaming. The reaction is as follows: $\text{SrCO}_3 + 2\text{HI}(\text{aq}) \rightarrow \text{SrI}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$ ^[6]
- pH Monitoring: Continue adding hydroiodic acid until all the strontium carbonate has dissolved and the solution becomes clear. Monitor the pH, aiming for a final pH between 5.0 and 6.0 to ensure complete reaction without a large excess of acid.^[14]
- Purification and Crystallization: Adjust the pH of the resulting strontium iodide solution to between 7 and 9 using a dilute ammonia solution. Filter the solution to remove any insoluble

impurities. Concentrate the filtrate by heating until it is near saturation. Rapidly cool the concentrated solution in an ice bath to precipitate strontium iodide hexahydrate ($\text{SrI}_2 \cdot 6\text{H}_2\text{O}$) crystals.[14]

- Isolation of Hydrated Crystals: Collect the precipitated crystals by vacuum filtration. The crystals can be re-dissolved in a minimal amount of deionized water and recrystallized to enhance purity.[14]
- Dehydration (Two-Stage Process):
 - Stage 1: Place the purified, hydrated crystals in a quartz glass boat and heat to 150-200°C inside a tube furnace under a flowing inert gas (e.g., argon). This will remove the bulk of the water of crystallization.[14]
 - Stage 2: After the initial dehydration, grind the resulting powder inside a glove box. Place the powder back into the furnace and heat to 350-450°C under a high vacuum for several hours to remove any residual water, yielding anhydrous SrI_2 . [14]
- Storage: The final anhydrous strontium iodide product is highly hygroscopic and must be handled and stored under a dry, inert atmosphere (e.g., in a glove box or a sealed container with desiccant).[7][15]

Safety Precautions:

- Conduct the reaction in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves.[8]
- Hydroiodic acid is corrosive and can cause severe burns. Handle with extreme care.[15]
- The anhydrous product reacts with moisture and should not be exposed to the atmosphere. [15]

Growth of Europium-Doped Strontium Iodide ($\text{SrI}_2:\text{Eu}$) Crystals

The vertical Bridgman technique is a widely used method for growing large, high-quality single crystals of SrI₂:Eu for scintillation applications.^[10]

Materials:

- High-purity anhydrous Strontium Iodide (SrI₂) beads or powder (synthesized as above or purchased)
- High-purity anhydrous Europium (II) Iodide (EuI₂)

Equipment:

- Vertical Bridgman furnace
- Evacuated silica ampoule with a capillary tip

Procedure:

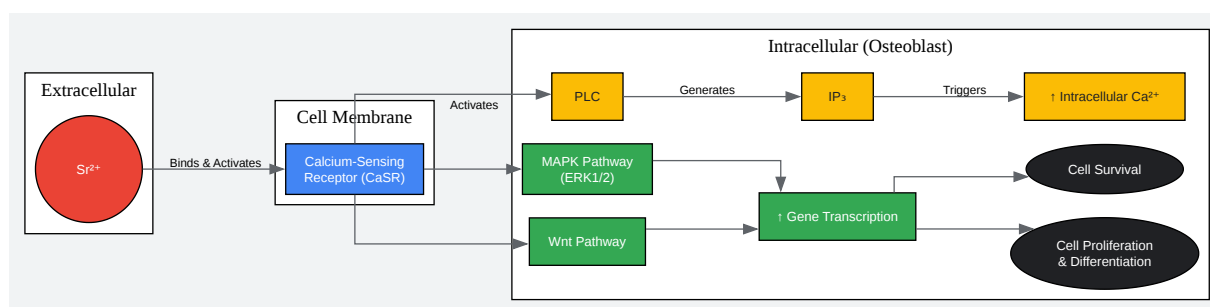
- **Material Preparation:** Inside a glove box, load the high-purity SrI₂ and the desired molar percentage of EuI₂ into a silica ampoule.
- **Encapsulation:** Evacuate the ampoule to a high vacuum and seal it.
- **Crystal Growth:** Place the sealed ampoule inside the vertical Bridgman furnace. Heat the furnace to a temperature approximately 50°C above the melting point of SrI₂ to ensure the entire charge is molten.^[10]
- **Solidification:** Slowly lower the ampoule through a temperature gradient in the furnace at a controlled rate (typically 5-30 mm/day).^[10] Solidification will begin at the cooler capillary tip, which promotes the growth of a single crystal.
- **Annealing and Cooling:** Once the entire melt has solidified, the crystal is typically cooled slowly to room temperature over an extended period to reduce internal stresses and prevent cracking.
- **Extraction and Processing:** The grown crystal is then carefully extracted from the ampoule, cut, and polished for use in a scintillation detector. All processing must be done in a dry environment.

Biological Signaling Pathways

The constituent ions of strontium iodide, Sr^{2+} and I^{-} , engage in distinct and important biological signaling pathways.

Strontium Ion (Sr^{2+}) Signaling in Bone Metabolism

Strontium, particularly in the form of strontium ranelate, has been studied for its therapeutic effects on osteoporosis.[3] It uniquely appears to both increase bone formation and decrease bone resorption. A primary mechanism is the activation of the Calcium-Sensing Receptor (CaSR), which is expressed on both osteoblasts (bone-forming cells) and osteoclasts (bone-resorbing cells).[16][17]

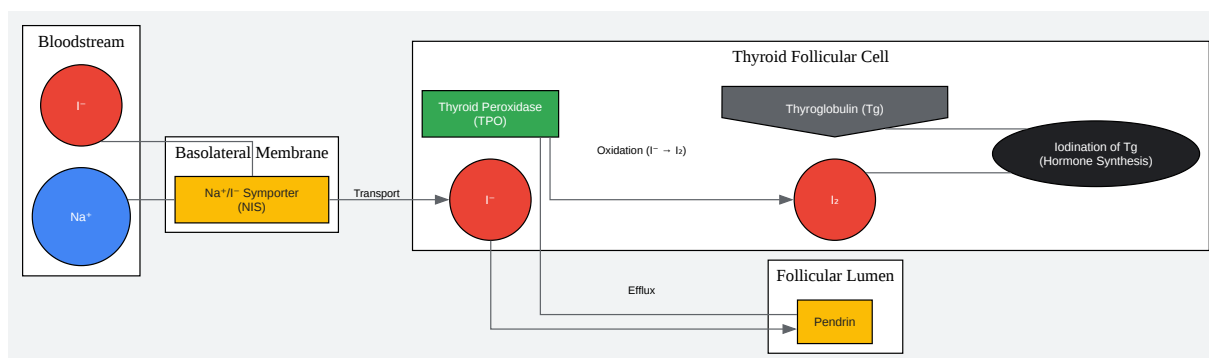


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Caption: Strontium ion (Sr^{2+}) activation of the Calcium-Sensing Receptor (CaSR) in osteoblasts.

Iodide Ion (I^{-}) Transport and Organification in the Thyroid

Iodide is essential for the synthesis of thyroid hormones (T3 and T4). This process involves several key steps within the thyroid follicular cells, starting with the active transport of iodide from the bloodstream into the cell.



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Caption: Iodide transport and organification pathway in a thyroid follicular cell.

The process begins with the sodium-iodide symporter (NIS) actively transporting iodide into the thyroid cell.[1][5] The iodide then moves to the apical membrane where it is transported into the follicular lumen.[5][18] There, the enzyme thyroid peroxidase (TPO) oxidizes iodide to iodine (I_2), which is then incorporated into tyrosine residues on the thyroglobulin protein, forming the precursors to thyroid hormones.[4][5][19]

Conclusion

Strontium iodide is a compound with significant utility in both advanced material applications and as a subject of study in biological systems. As a scintillator, $SrI_2:Eu$ offers state-of-the-art performance for gamma-ray detection, providing a combination of high light yield and excellent energy resolution that is critical for applications in nuclear security, medical imaging, and environmental monitoring. For researchers in the life sciences, the distinct biological roles of strontium and iodide ions in bone and thyroid metabolism, respectively, offer fertile ground for investigation and potential therapeutic development. The detailed protocols and data presented

in this guide are intended to serve as a valuable resource for scientists and engineers working with this versatile compound. Proper adherence to safety protocols, particularly concerning its hygroscopic nature, is essential for successful research and application.

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- To cite this document: BenchChem. [Strontium Iodide: A Technical Guide for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13733583/docs#strontium-iodide-a-technical-guide-for-scientific-professionals\]](https://www.benchchem.com/product/b13733583/docs#strontium-iodide-a-technical-guide-for-scientific-professionals)

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